

Application Notes: o-Iodoxybenzoic Acid (IBX) Mediated Oxidations in Dimethyl Sulfoxide (DMSO)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Iodoxybenzoic acid

Cat. No.: B1214923

[Get Quote](#)

Introduction

o-Iodoxybenzoic acid (IBX) is a hypervalent iodine(V) reagent that has emerged as a mild and highly selective oxidizing agent in modern organic synthesis.[1][2] It is particularly effective for the oxidation of primary and secondary alcohols to their corresponding aldehydes and ketones. A significant advantage of IBX is its high chemoselectivity, allowing for the oxidation of alcohols in the presence of various other sensitive functional groups such as sulfides, indoles, and protected amines.[2][3] While IBX suffers from poor solubility in many common organic solvents, it is readily soluble in dimethyl sulfoxide (DMSO), which has become the solvent of choice for these reactions.[1][4] Solutions of IBX in DMSO are stable and facilitate clean and efficient oxidations, typically at room temperature, with high to quantitative yields.[5]

Advantages of IBX in DMSO

- **Mild Reaction Conditions:** Oxidations can often be carried out at room temperature, preventing the degradation of sensitive substrates.[6][7]
- **High Selectivity:** IBX demonstrates excellent functional group tolerance. For instance, it selectively oxidizes secondary alcohols in the presence of primary alcohols under certain conditions and does not affect many common protecting groups.[1] It can also oxidize 1,2-diols to α -hydroxy ketones without the oxidative cleavage of the carbon-carbon bond.[1][5]

- No Overoxidation: Primary alcohols are cleanly oxidized to aldehydes with no significant formation of the corresponding carboxylic acid.[\[2\]](#)
- Simple Workup: The reaction workup is typically straightforward, often involving simple filtration and extraction.[\[8\]](#)[\[9\]](#)

Safety Considerations

IBX is known to be explosive upon impact or when heated to temperatures above 200°C.[\[1\]](#)[\[9\]](#) Therefore, it should be handled with care. Commercially available IBX is often stabilized with benzoic and isophthalic acids to mitigate this risk.[\[10\]](#) It is recommended to perform reactions on a small scale and behind a safety shield, especially when heating is involved.

Experimental Protocols

Preparation of IBX Reagent

IBX can be synthesized from 2-iodobenzoic acid using an environmentally friendly procedure with Oxone® (potassium peroxymonosulfate) as the oxidant.[\[6\]](#)[\[10\]](#)[\[11\]](#)

Materials:

- 2-Iodobenzoic acid
- Oxone® ($2\text{KHSO}_5 \cdot \text{KHSO}_4 \cdot \text{K}_2\text{SO}_4$)
- Deionized water

Procedure:

- In a round-bottom flask, dissolve 2-iodobenzoic acid in deionized water.
- Add an excess of Oxone® (approximately 2-3 equivalents) to the solution.
- Heat the mixture to 70°C and stir for 1-3 hours.[\[10\]](#)
- Cool the reaction mixture in an ice bath to precipitate the IBX.

- Collect the white solid product by filtration, wash with cold water and then with acetone, and dry under vacuum.[12][13] The purity of the resulting IBX is typically $\geq 95\%$.[10]

General Protocol for Oxidation of Alcohols using IBX in DMSO

This protocol describes a general procedure for the oxidation of a primary or secondary alcohol to the corresponding aldehyde or ketone.

Materials:

- Substrate (alcohol)
- IBX (1.1 - 3.0 equivalents)
- Anhydrous DMSO

Procedure:

- To a solution of the alcohol in anhydrous DMSO, add IBX (typically 1.1 to 3.0 equivalents) in one portion at room temperature.[4][8]
- Stir the reaction mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Reactions are generally complete within a few hours. For less reactive substrates, the reaction can be gently heated (e.g., to 50-80°C) to accelerate the conversion.[3][6]
- Upon completion, proceed with the workup procedure.

Workup Procedure

The high boiling point and polarity of DMSO require a specific workup procedure for its removal.

Procedure:

- Quench the reaction mixture by pouring it into a separatory funnel containing a significant volume of water.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate, diethyl ether).
- To effectively remove residual DMSO, wash the combined organic layers multiple times with water or a 5% aqueous LiCl solution. A general guideline is to use five 10 mL portions of water for every 5 mL of DMSO used in the reaction.^[14]
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4).
- Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
- If necessary, purify the crude product by column chromatography, recrystallization, or distillation.

Data Presentation

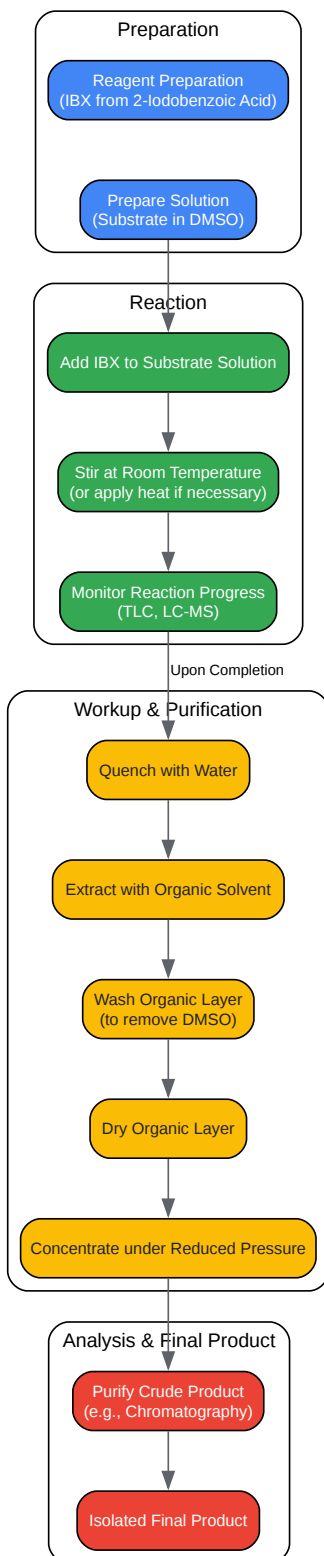
The following table summarizes representative examples of IBX-mediated oxidations of various alcohols in DMSO, highlighting the reaction conditions and yields.

Substrate	Equivalents of IBX	Temperature (°C)	Time (h)	Product	Yield (%)	Reference
Primary Benzylic Alcohol	2.0	65	-	Aromatic Aldehyde	85	[4]
Fmoc-L-Asp(OtBu)-ol	1.1	80	1	Fmoc-L-Asp(OtBu)-al	>99	[9]
Hantzsch 1,4-dihydropyridine	-	80-85	2-4	Pyridine derivative	High	[6]
Secondary Alcohol	-	Room Temp	-	Ketone	Good	
1,2-Diol	-	Room Temp	-	α -Hydroxy Ketone	Good	[1][5]
Benzylic Methylene	10.0	110	-	Aromatic Aldehyde	75-78	[4]

Visualizations

Experimental Workflow for IBX Oxidation in DMSO

Experimental Workflow: IBX Oxidation in DMSO

[Click to download full resolution via product page](#)

Caption: General workflow for the oxidation of alcohols using IBX in DMSO.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. IBX Oxidation | Chem-Station Int. Ed. [en.chem-station.com]
- 2. researchgate.net [researchgate.net]
- 3. youtube.com [youtube.com]
- 4. tsijournals.com [tsijournals.com]
- 5. researchgate.net [researchgate.net]
- 6. IBX, 2-Iodoxybenzoic acid [organic-chemistry.org]
- 7. glaserr.missouri.edu [glaserr.missouri.edu]
- 8. audreyli.com [audreyli.com]
- 9. tandfonline.com [tandfonline.com]
- 10. 2-Iodoxybenzoic acid - Wikipedia [en.wikipedia.org]
- 11. 2-Iodoxybenzoic Acid: An Oxidant for Functional Group Transformations – Oriental Journal of Chemistry [orientjchem.org]
- 12. CN109081826B - Preparation method of oxidant IBX - Google Patents [patents.google.com]
- 13. Reddit - The heart of the internet [reddit.com]
- 14. Workup [chem.rochester.edu]
- To cite this document: BenchChem. [Application Notes: o-Iodoxybenzoic Acid (IBX) Mediated Oxidations in Dimethyl Sulfoxide (DMSO)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1214923#experimental-protocols-for-ibx-reactions-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com